

Triflupromazine Technical Support Center: Aqueous Solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triflupromazine

Cat. No.: B1683245

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting advice and frequently asked questions regarding the solubility of **triflupromazine** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **triflupromazine** and what are its basic chemical properties?

Triflupromazine is a phenothiazine-class compound used as an antipsychotic and antiemetic agent.^[1] It is a weakly basic compound, typically supplied as a hydrochloride salt to improve its solubility in water.^{[1][2]} Its properties are critical for understanding its solubility behavior.

Table 1: Physicochemical Properties of **Triflupromazine** Hydrochloride

Property	Value	Source
Chemical Name	N,N-dimethyl-2-(trifluoromethyl)-10H-phenothiazine-10-propanamine, monohydrochloride	[3]
Molecular Formula	C ₁₈ H ₁₉ F ₃ N ₂ S • HCl	[3]
Molecular Weight	388.9 g/mol	[3]
LogP	5.54	[1]
pKa	Estimated 8.0 - 9.5 (Tertiary amine)	Inferred from related compounds[4][5]
Appearance	White to pale tan crystalline powder	[1]

Q2: What is the general solubility of **triflupromazine** hydrochloride?

Triflupromazine hydrochloride's solubility is highly dependent on the solvent. It is soluble in organic solvents like DMSO, ethanol, and DMF.[3] However, it is only sparingly soluble in aqueous buffers, especially at neutral to alkaline pH.[3] The free base form of **triflupromazine** is practically insoluble in water.[1]

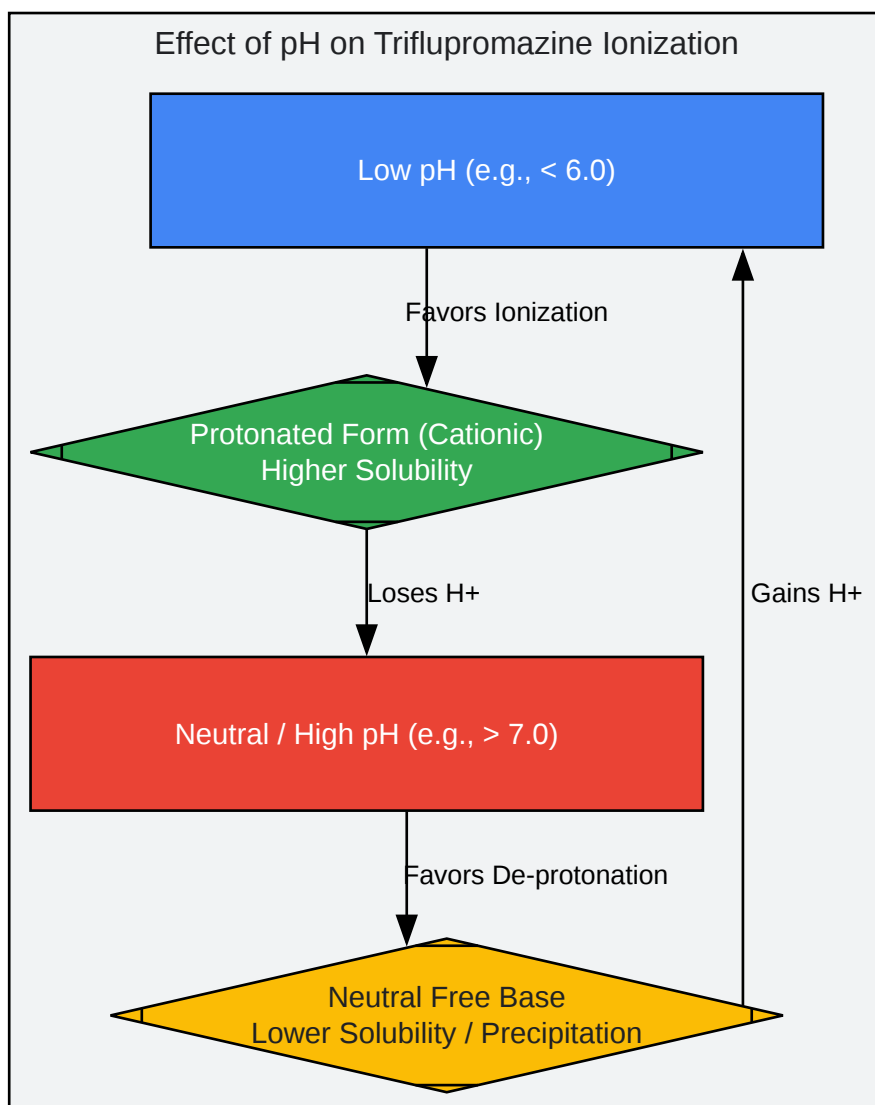
Table 2: Solubility of **Triflupromazine** Hydrochloride in Various Solvents

Solvent	Solubility	Source
DMSO	~3 mg/mL	[3]
Ethanol	~5 mg/mL	[3]
DMF	~5 mg/mL	[3]
Ethanol:PBS (pH 7.2) (1:10)	~0.09 mg/mL	[3]
Water	Soluble (as HCl salt), but precipitates as free base at pH > 6.4	[1]

Q3: How does pH affect the solubility of **triflupromazine** in aqueous buffers?

As a weak base, **triflupromazine**'s solubility is critically dependent on pH.

- Acidic pH (pH < pKa): At acidic pH, the tertiary amine side chain is protonated, forming a cation. This ionized form is more polar and thus more soluble in aqueous solutions.
- Neutral to Alkaline pH (pH ≥ pKa): As the pH increases towards and beyond its pKa, the compound deprotonates to become the neutral free base. This form is significantly less polar and has very low aqueous solubility, often leading to precipitation.[1]



[Click to download full resolution via product page](#)

Figure 1. pH-dependent equilibrium of **triflupromazine**.

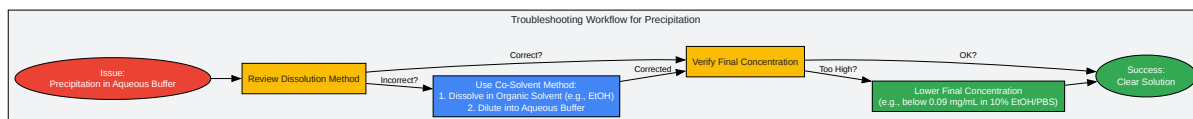
Q4: Are **triflupromazine** solutions stable?

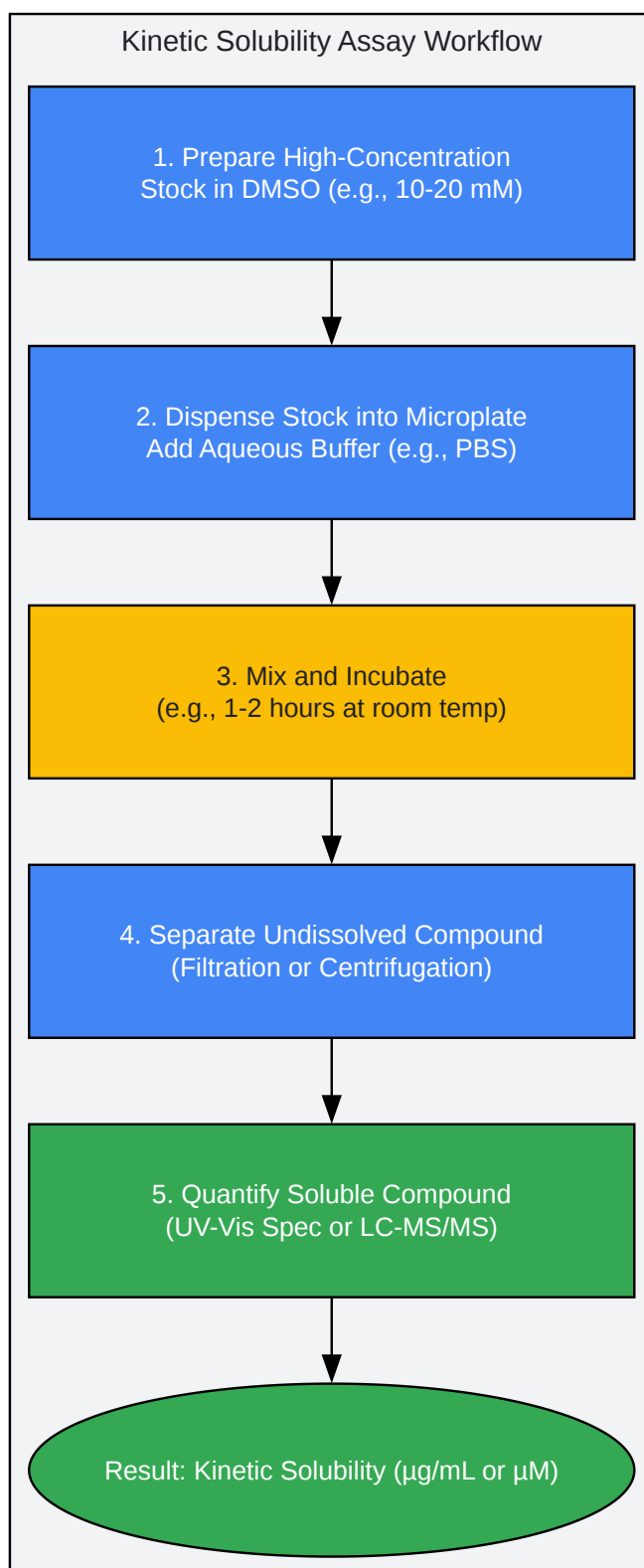
Aqueous solutions of **triflupromazine** hydrochloride are sensitive to air and light.[1] It is recommended not to store aqueous solutions for more than one day.[3] Stock solutions in anhydrous organic solvents like DMSO are more stable but should be stored at -20°C for long-term use.[6]

Troubleshooting Guide

Problem: My **triflupromazine** hydrochloride precipitated after I added it to my PBS buffer (pH 7.4).

This is a common issue caused by the conversion of the soluble hydrochloride salt to the insoluble free base at neutral pH.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triflupromazine | C₁₈H₁₉F₃N₂S | CID 5568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. TRIFLUPROMAZINE Synthesis, SAR, MCQ, Structure, Chemical Properties and Therapeutic Uses - Gpatindia: Pharmacy Jobs, Admissions, Scholarships, Conference, Grants, Exam Alerts [gpatindia.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Chlorpromazine | C₁₇H₁₉ClN₂S | CID 2726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. files01.core.ac.uk [files01.core.ac.uk]
- 6. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Triflupromazine Technical Support Center: Aqueous Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1683245#triflupromazine-solubility-issues-in-aqueous-buffers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com